

Application Notes and Protocols for Preparing DM4-SMe Stock Solution in DMSO

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Compound of Interest

Compound Name: DM4-SMe
Cat. No.: B13927472

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Introduction

DM4-SMe is a potent microtubule-targeting agent and a cytotoxic payload used in the development of antibody-drug conjugates (ADCs).^{[1][2][3]} As a derivative of maytansine, it inhibits tubulin polymerization, leading to mitotic arrest and apoptosis in cancer cells.^{[4][5][6]} Accurate and consistent preparation of **DM4-SMe** stock solutions is critical for reliable in vitro and in vivo experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for **DM4-SMe** due to its high solubilizing capacity for this compound.^{[1][7]}

This document provides a detailed protocol for the preparation, handling, and storage of **DM4-SMe** stock solutions in DMSO.

Chemical Properties and Data

A summary of the key quantitative data for **DM4-SMe** is presented in the table below.

Property	Value	Reference
CAS Number	796073-68-2	[1]
Molecular Formula	C ₃₉ H ₅₆ ClN ₃ O ₁₀ S	-
Molecular Weight	826.39 g/mol	-
Solubility in DMSO	Up to 100 mg/mL (requires sonication)	[1][7]
Appearance	Solid powder	-

Preparation of DM4-SMe Stock Solution in DMSO

This section details the necessary materials, equipment, and a step-by-step protocol for preparing a **DM4-SMe** stock solution.

Materials and Equipment

- **DM4-SMe** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber, or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Water bath sonicator
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Experimental Protocol

3.2.1. Pre-Preparation

- Read the Safety Data Sheet (SDS) for **DM4-SMe** and DMSO before handling.
- Work in a chemical fume hood to minimize inhalation exposure.
- Ensure all equipment is clean, dry, and sterile if the stock solution is for cell-based assays.
- Allow the **DM4-SMe** vial to equilibrate to room temperature before opening to prevent condensation.

3.2.2. Weighing **DM4-SMe**

- Tare a sterile microcentrifuge tube or vial on the analytical balance.
- Carefully weigh the desired amount of **DM4-SMe** powder into the tube. Record the exact weight.

3.2.3. Dissolution in DMSO

- Calculate the required volume of DMSO to achieve the desired stock concentration using the formula: $\text{Volume (mL)} = [\text{Mass of } \mathbf{DM4-SMe} \text{ (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mol/L)} * 1000$
- Add the calculated volume of anhydrous DMSO to the vial containing the **DM4-SMe** powder.
- Tightly cap the vial.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, sonicate the vial in a water bath for 10-15 minutes.^[1]
^[7] Visually inspect to ensure a clear solution.

3.2.4. Aliquoting and Storage

- Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, amber, or foil-wrapped tubes. This prevents repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, date, and solvent.

- For long-term storage, store the aliquots at -80°C for up to 6 months.[1][7] For short-term storage, -20°C for up to 1 month is acceptable.[1][7]

Stock Solution Concentration Calculation Table

The following table provides the required volume of DMSO to prepare common stock concentrations from 1 mg of **DM4-SMe**.

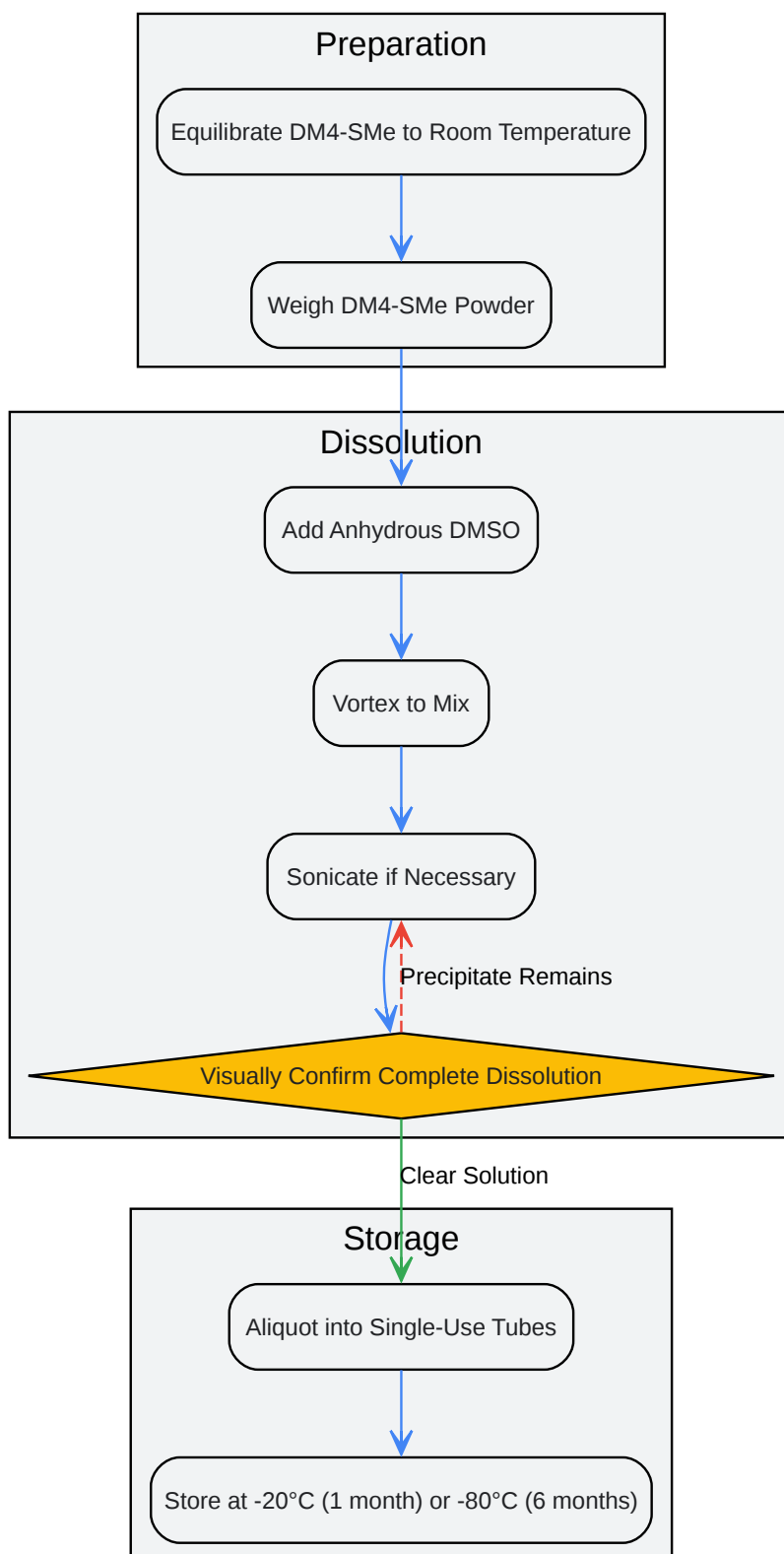
Desired Stock Concentration	Required Volume of DMSO for 1 mg of DM4-SMe
1 mM	1.2100 mL
5 mM	0.2420 mL
10 mM	0.1210 mL

Safety Precautions

- Handling: **DM4-SMe** is a potent cytotoxic agent and should be handled with extreme caution. Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- Engineering Controls: All weighing and solution preparation steps should be performed in a certified chemical fume hood to prevent inhalation of the powder.
- Disposal: Dispose of all waste materials (gloves, tubes, tips) contaminated with **DM4-SMe** in accordance with institutional and local regulations for cytotoxic waste.
- Spills: In case of a spill, decontaminate the area with an appropriate solution (e.g., 1% sodium hypochlorite) and dispose of cleaning materials as cytotoxic waste.

Diagrams

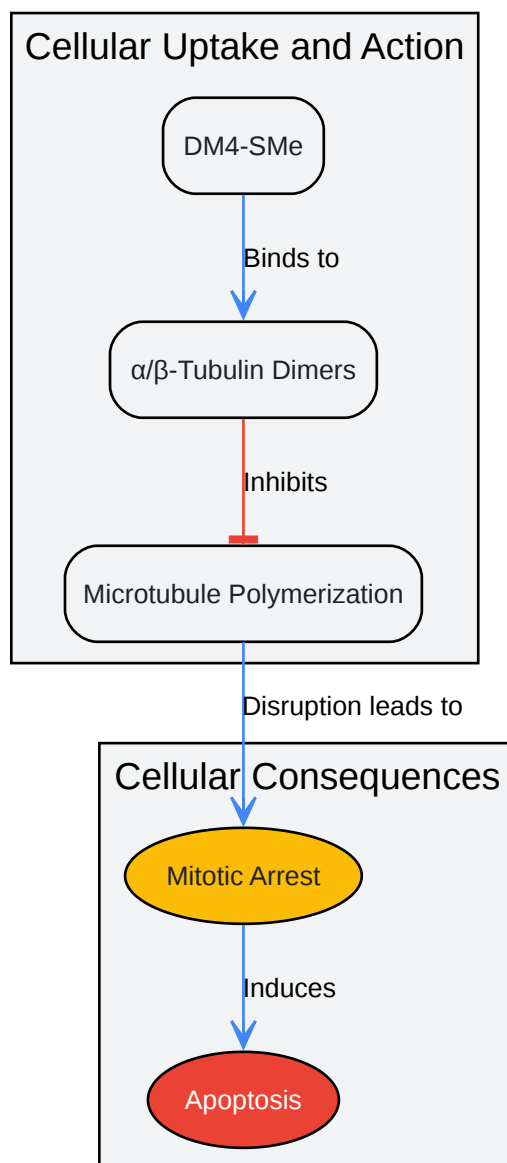
Experimental Workflow for DM4-SMe Stock Solution Preparation



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Caption: Workflow for preparing **DM4-SMe** stock solution.

Simplified Signaling Pathway of DM4-SMe Action



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Caption: Mechanism of **DM4-SMe**-induced apoptosis.

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